

Prazepam-D5 comparison non-deuterated internal standard

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Compound Focus: Prazepam-D5

CAS No.: 152477-89-9

Cat. No.: S1779668

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Comparison of Prazepam and Prazepam-D5

The table below summarizes the core differences and relationships between Prazepam and **Prazepam-D5**.

Feature	Prazepam	Prazepam-D5
Chemical Role	Active pharmaceutical ingredient (API); a benzodiazepine prodrug [1] [2]	Deuterated internal standard for analytics [3] [4]
Primary Application	Short-term treatment of anxiety disorders [1] [5]	Quantitative analysis of Prazepam in biological samples [3]
Molecular Formula	$C_{19}H_{17}ClN_2O$ [1]	$C_{19}H_{12}ClD_5N_2O$ [4]
Molecular Weight	$324.81 \text{ g}\cdot\text{mol}^{-1}$ [1]	$329.83 \text{ g}\cdot\text{mol}^{-1}$ [4]
Key Structural Difference	Five hydrogen atoms on the phenyl ring	Five deuterium atoms (D) on the phenyl ring [3] [4]
Analytical Purpose	Analyte (the target of measurement)	Reference Standard (for calibration and quantification) [3]

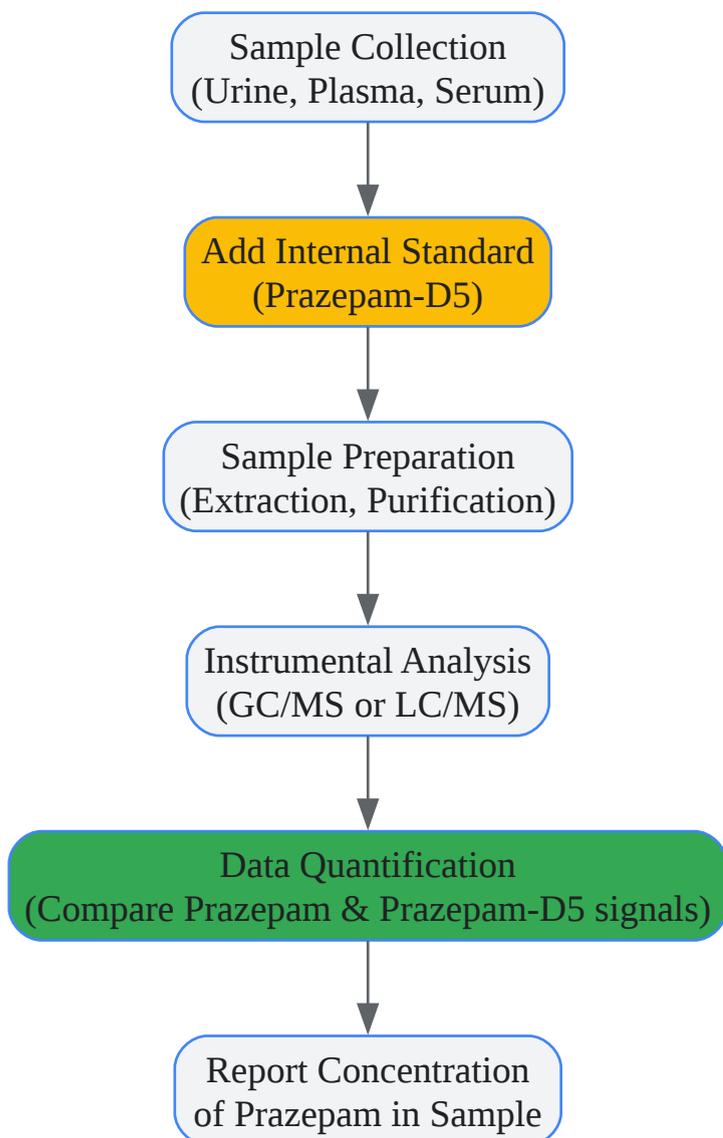
Feature	Prazepam	Prazepam-D5
Availability	Prescription drug (under various trade names) [1]	Certified reference material (e.g., 100 µg/mL in methanol) [3] [4]

Experimental Protocols for Using Prazepam-D5

Prazepam-D5 is critical for ensuring accurate measurement of Prazepam in complex samples. Its near-identical chemical structure to Prazepam means it behaves almost the same during sample preparation and analysis, but its slightly higher mass allows mass spectrometers to distinguish between them easily [3].

Sample Preparation and Analysis Workflow

The diagram below outlines a general workflow for using **Prazepam-D5** as an internal standard in quantifying Prazepam levels.



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Detailed Methodologies

Here are the specific methodologies and applications for using **Prazepam-D5** as an internal standard:

- **Isotope Dilution Mass Spectrometry:** **Prazepam-D5** is ideally suited for this method [3]. A known, precise amount of **Prazepam-D5** is added to the biological sample (e.g., urine, serum, or plasma) at the initial preparation stage. The sample is then processed and analyzed. The core principle is that any loss of the target Prazepam analyte during preparation will be mirrored by a proportional loss of the **Prazepam-D5** internal standard, thus correcting for recovery inefficiencies.

- **Analytical Techniques:** The certified reference material is qualified for use with both **Gas Chromatography-Mass Spectrometry (GC/MS)** and **Liquid Chromatography-Mass Spectrometry (LC/MS)** [3]. These techniques separate the components of the sample, and the mass spectrometer detects and quantifies Prazepam and **Prazepam-D5** based on their distinct mass-to-charge ratios.
- **Application Contexts:** This methodology is applied in **clinical toxicology**, **therapeutic drug monitoring**, and **forensic analysis** to accurately determine Prazepam concentrations [3].

Key Considerations for Researchers

- **Choice of Internal Standard:** Using a deuterated analog like **Prazepam-D5** is considered a best practice for quantitative mass spectrometry, as it corrects for variability and matrix effects far better than a structurally different compound.
- **Handling and Storage:** The **Prazepam-D5** certified reference solution is flammable and requires storage at **-20°C** to maintain stability [3] [4].
- **Regulatory Status:** Prazepam is a controlled substance in many countries. Its deuterated form is strictly for analytical use and is available as a certified reference material to ensure traceability and accuracy in testing [3].

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